

Application Note: Preparation of GNE-7915 Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GNE-7915

Cat. No.: B612097

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation, storage, and handling of a **GNE-7915** stock solution using Dimethyl Sulfoxide (DMSO) as the solvent. **GNE-7915** is a potent, selective, and brain-penetrable inhibitor of Leucine-rich repeat kinase 2 (LRRK2) and is a critical tool for research into Parkinson's disease and other neurodegenerative disorders.^[1]^[2]^[3]^[4]

Introduction to GNE-7915

GNE-7915 is a small molecule inhibitor targeting the kinase activity of LRRK2.^[1]^[2]^[3] Mutations in the LRRK2 gene are a significant genetic cause of Parkinson's disease, and inhibiting its kinase activity is a primary therapeutic strategy.^[5]^[6] **GNE-7915** serves as a vital research compound for studying LRRK2-mediated signaling pathways and for the preclinical evaluation of LRRK2 inhibition.^[4]^[7] Accurate and consistent preparation of stock solutions is fundamental to ensuring reproducible experimental outcomes.

Physicochemical Properties of GNE-7915

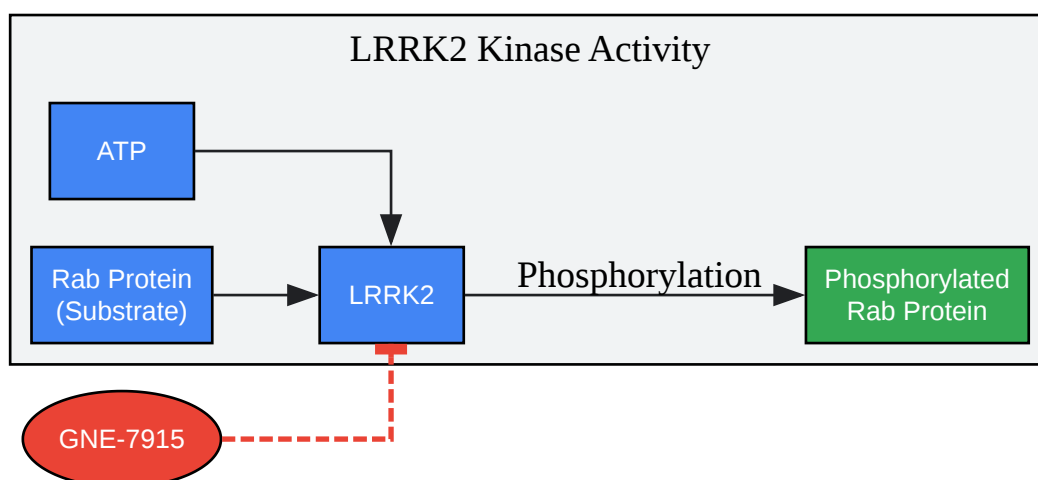
The following table summarizes the key physicochemical properties of **GNE-7915**.

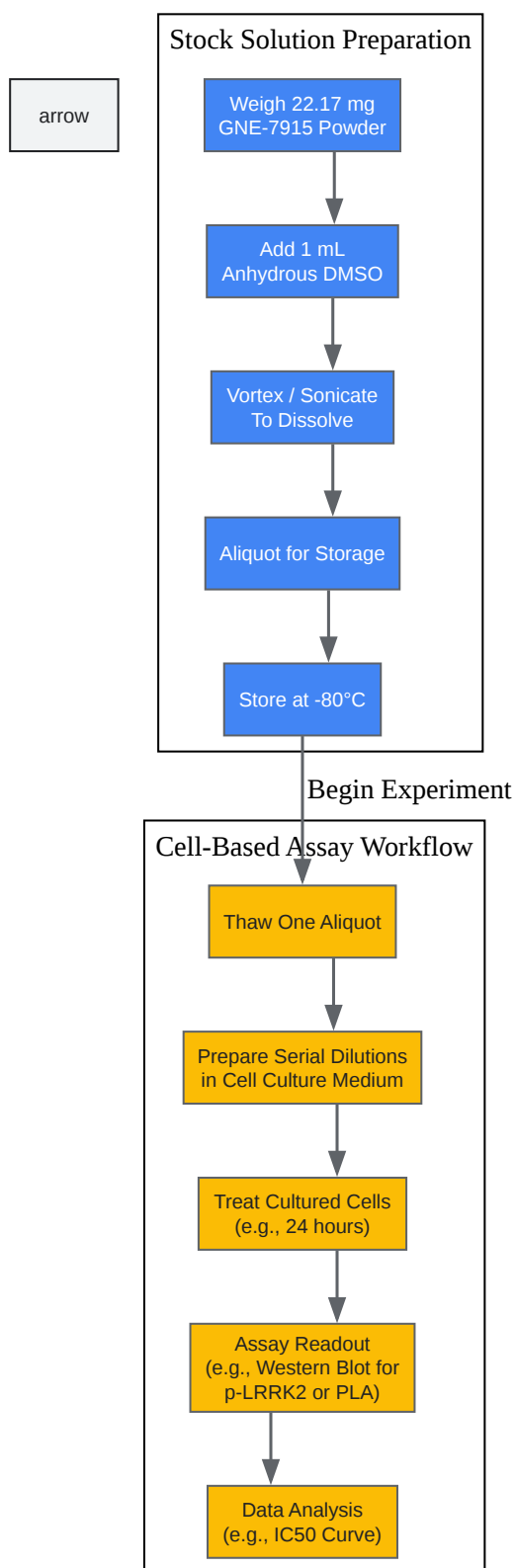
Property	Value	Reference
Molecular Formula	C ₁₉ H ₂₁ F ₄ N ₅ O ₃	[1][8]
Molecular Weight	443.40 g/mol	[1][2][7][8]
Appearance	Crystalline solid / Solid powder	[2][8]
CAS Number	1351761-44-8	[1][2][8]
Solubility in DMSO	≥22 mg/mL (approx. 50 mM)	[1][7]
Solubility in Water	Insoluble	[1][7]
Solubility in Ethanol	Insoluble	[1][8]

Note: Solubility in DMSO can vary between suppliers, with some reporting values as high as 105 mg/mL.[9] It is recommended to consult the manufacturer's certificate of analysis. Using fresh, anhydrous DMSO is crucial as absorbed moisture can reduce solubility.[1]

GNE-7915 Signaling Pathway Inhibition

GNE-7915 acts by competitively binding to the ATP-binding site of the LRRK2 kinase domain, thereby inhibiting its phosphotransferase activity.[3][10] This prevents the autophosphorylation of LRRK2 and the phosphorylation of its downstream substrates, such as Rab GTPases, which are involved in vesicular trafficking.[5]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. medkoo.com [medkoo.com]
- 3. researchgate.net [researchgate.net]
- 4. Discovery of highly potent, selective, and brain-penetrable leucine-rich repeat kinase 2 (LRRK2) small molecule inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. dovepress.com [dovepress.com]
- 6. Activation Mechanism of LRRK2 and Its Cellular Functions in Parkinson's Disease - PMC [pmc.ncbi.nlm.nih.gov]
- 7. apexbt.com [apexbt.com]
- 8. caymanchem.com [caymanchem.com]
- 9. CAS No. 1351761-44-8 Specifications | Ambeed [ambeed.cn]
- 10. Pharmacology of LRRK2 with type I and II kinase inhibitors revealed by cryo-EM - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Preparation of GNE-7915 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612097#how-to-prepare-gne-7915-stock-solution-with-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com